

# Personal protective equipment for handling 2,6-Dimethylbenzene-1-sulfonyl chloride

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## Compound of Interest

Compound Name: 2,6-Dimethylbenzene-1-sulfonyl chloride

Cat. No.: B028398

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## Essential Safety and Handling Guide for 2,6-Dimethylbenzene-1-sulfonyl chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety protocols and logistical information for the handling and disposal of **2,6-Dimethylbenzene-1-sulfonyl chloride** (CAS No. 2905-29-5). Adherence to these procedures is vital for ensuring laboratory safety and minimizing environmental impact. This compound is classified as corrosive and can cause severe skin burns and eye damage.<sup>[1]</sup> Therefore, meticulous planning and execution of all handling and disposal steps are paramount.

## Immediate Safety and Hazard Profile

Chemical Identity and Hazards:

Property	Value
Chemical Name	2,6-Dimethylbenzene-1-sulfonyl chloride
CAS Number	2905-29-5
Molecular Formula	C8H9ClO2S
Molecular Weight	204.67 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
GHS Hazard Class	Skin Corrosion/Irritation, Category 1B <a href="#">[1]</a>
Hazard Statements	H314: Causes severe skin burns and eye damage <a href="#">[1]</a>
Signal Word	Danger <a href="#">[3]</a>

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **2,6-Dimethylbenzene-1-sulfonyl chloride**. The following table summarizes the required PPE.

PPE Category	Specification	Rationale
Eye Protection	Tightly fitting safety goggles and a full-face shield.	Protects against splashes of corrosive material.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber, Neoprene). Breakthrough time and glove thickness should be considered. It is recommended to consult the glove manufacturer's chemical resistance data.	Prevents severe skin burns upon contact.
Body Protection	Chemical-resistant lab coat or apron.	Protects skin and personal clothing from contamination.
Respiratory Protection	All handling and disposal steps must be performed in a certified chemical fume hood.	Prevents inhalation of corrosive vapors.

## Operational Plan: Safe Handling Protocol

### 1. Preparation:

- Ensure a certified chemical fume hood is operational.
- Have an emergency eyewash station and safety shower readily accessible.
- Prepare all necessary equipment and reagents before handling the chemical.
- Keep a spill kit readily available.

### 2. Handling:

- Always wear the appropriate PPE as detailed in the table above.
- Handle **2,6-Dimethylbenzene-1-sulfonyl chloride** exclusively within a chemical fume hood.

- Avoid inhalation of any vapors or dust.
- Prevent contact with skin and eyes.
- Keep the container tightly closed when not in use.

### 3. In Case of Exposure:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- **Inhalation:** Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

## Spill Management

In the event of a small spill, follow these steps:

- **Evacuate:** Clear all non-essential personnel from the immediate area.
- **Ventilate:** Ensure the fume hood is operational to manage vapors.
- **Contain:** Create a dike around the spill using an inert, non-combustible absorbent material such as sand, earth, or vermiculite. Do not use combustible materials like sawdust.
- **Neutralize (for small residual amounts):** Slowly and carefully add a basic solution, such as 5% sodium bicarbonate, to the contained spill. Be aware that this reaction may be exothermic.
- **Collect:** Carefully scoop the absorbed and neutralized material into a designated hazardous waste container.

- Decontaminate: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Report: Inform your laboratory supervisor and institutional Environmental Health and Safety (EHS) office about the spill.

## Disposal Plan

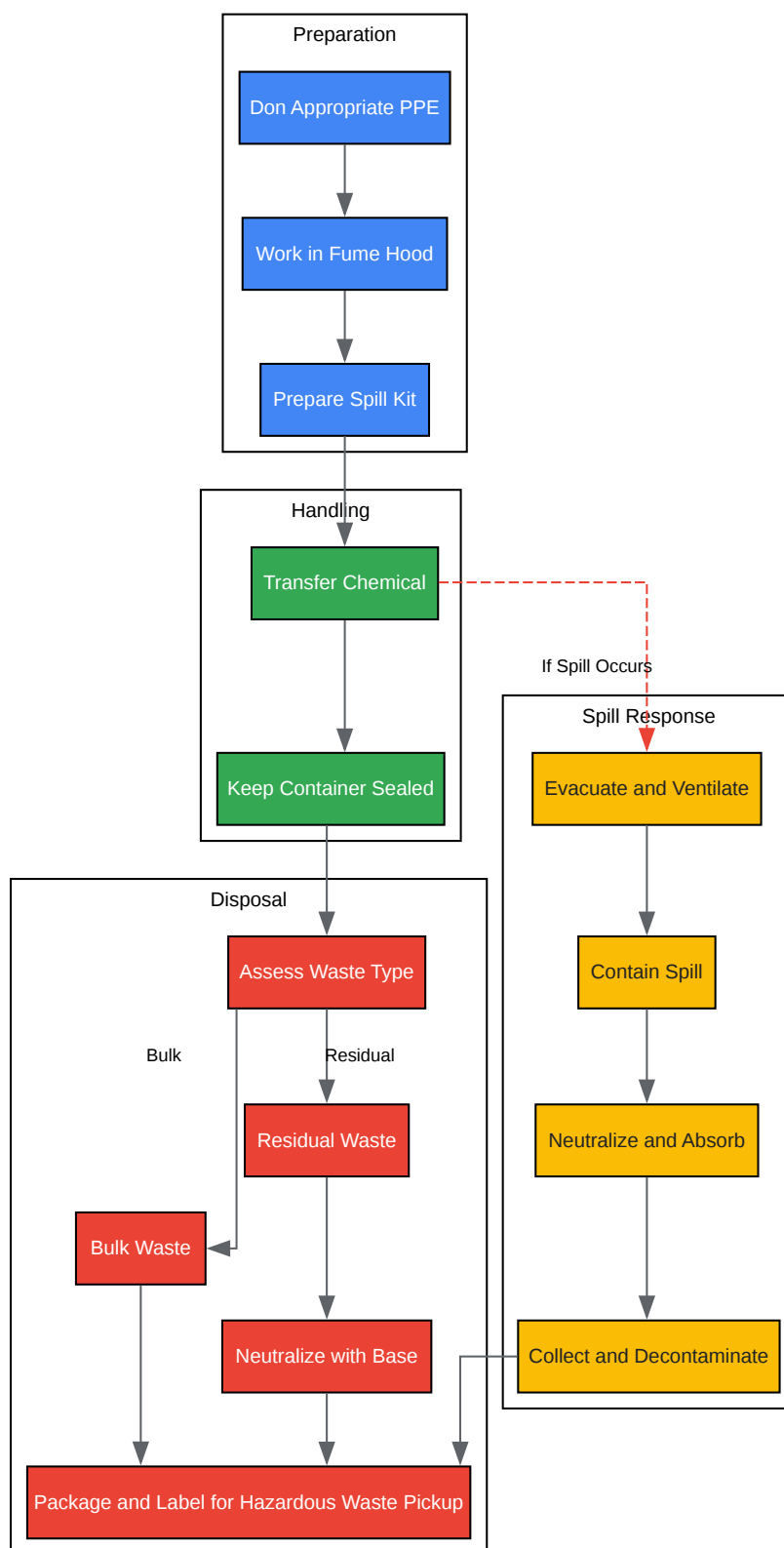
### 1. Bulk Quantities:

- Bulk quantities of **2,6-Dimethylbenzene-1-sulfonyl chloride** must be disposed of as hazardous waste.
- Do not attempt to neutralize bulk quantities.
- Ensure the original container is tightly sealed, or transfer the material to a compatible, properly sealed, and clearly labeled hazardous waste container. The label should include the full chemical name and associated hazards (Corrosive).

### 2. Neutralization of Small, Residual Quantities (e.g., from cleaning glassware):

- This procedure should be performed in a chemical fume hood.
- Prepare a cold, stirred, dilute basic solution (e.g., 5% sodium bicarbonate or dilute sodium hydroxide) in a suitable container.
- Slowly and carefully add the residual sulfonyl chloride to the basic solution with constant stirring. This reaction is exothermic and will release corrosive fumes.
- Monitor the pH to ensure the solution remains basic.
- Once the reaction is complete and the solution is neutralized, it can be disposed of in accordance with local regulations.

## Safe Handling and Disposal Workflow



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Caption: Logical workflow for the safe handling and disposal of **2,6-Dimethylbenzene-1-sulfonyl chloride**.

Disclaimer: This information is based on available data for **2,6-Dimethylbenzene-1-sulfonyl chloride** and related compounds. Always consult the specific Safety Data Sheet (SDS) provided by the manufacturer for the product you are using for the most accurate and comprehensive safety information.

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## References

- 1. 2,6-Dimethylbenzene-1-sulfonyl chloride | C<sub>8</sub>H<sub>9</sub>ClO<sub>2</sub>S | CID 2758529 - PubChem [pubchem.ncbi.nlm.nih.gov]
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